

Essential Safety and Logistical Information for Handling BYK 49187

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Compound of Interest

Compound Name: BYK 49187

Cat. No.: B15586727

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Disclaimer: A specific Safety Data Sheet (SDS) for **BYK 49187** (CAS No. 163120-31-8) was not publicly available at the time of this writing. The following guidance is based on general safety protocols for handling research chemicals with unknown toxicological properties and information from suppliers of similar research compounds. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific handling, storage, and disposal protocols.

Immediate Safety and Handling Precautions

BYK 49187 is a potent inhibitor of PARP-1 and PARP-2 and is intended for research use only. Due to the limited information on its specific hazards, it should be handled with caution in a controlled laboratory environment.

Operational Plan:

- **Risk Assessment:** Before handling, conduct a thorough risk assessment for the planned experiment, considering the quantity of the compound to be used, the procedures involved, and the potential for exposure.
- **Designated Area:** All work with **BYK 49187** should be performed in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):** A comprehensive set of PPE must be worn at all times when handling the compound.

- **Spill Kit:** Ensure a well-stocked chemical spill kit is readily accessible in the laboratory.
- **Emergency Procedures:** All personnel must be familiar with the location and use of emergency equipment, including safety showers, eyewash stations, and fire extinguishers.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **BYK 49187**.

Protection Type	Specific Recommendations	Purpose
Eye and Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Skin Protection	- Nitrile or neoprene gloves (double-gloving recommended).- Fully buttoned lab coat.	Prevents skin contact with the compound.
Respiratory Protection	A NIOSH-approved respirator may be required for operations with a high potential for aerosolization or if working outside of a fume hood. Consult with your EHS department for proper respirator selection and fit-testing.	Minimizes the risk of inhaling the compound.
Foot Protection	Closed-toe shoes.	Protects feet from spills.

Storage and Disposal Plan

Storage:

- Store **BYK 49187** in a tightly sealed, clearly labeled container.

- Keep in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Consult the supplier's product information for any specific storage temperature requirements.

Disposal:

- All waste materials contaminated with **BYK 49187**, including empty containers, disposable gloves, and contaminated labware, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of **BYK 49187** down the drain or in the regular trash.

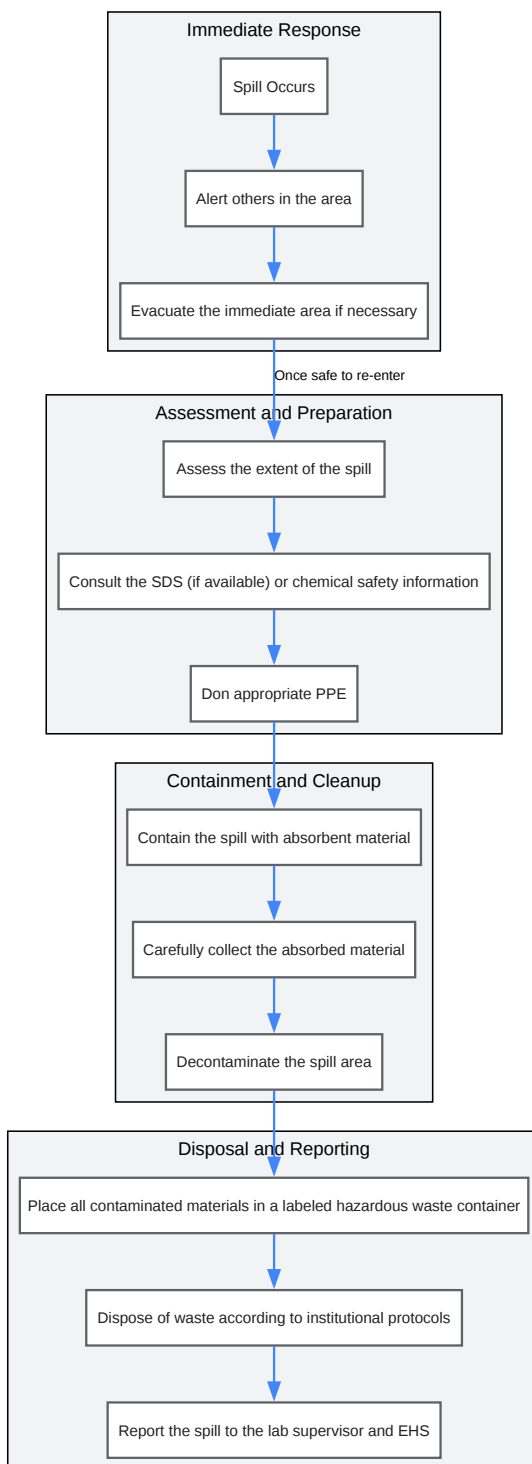
Experimental Protocols

Detailed experimental protocols for the use of **BYK 49187** as a PARP inhibitor would be specific to the research being conducted. Researchers should consult relevant scientific literature for established methodologies and adapt them to their specific experimental design.

Visualizing a Chemical Spill Response Workflow

The following diagram illustrates a logical workflow for responding to a chemical spill of **BYK 49187** in a laboratory setting.

Workflow for Handling a BYK 49187 Spill

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling BYK 49187]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15586727#personal-protective-equipment-for-handling-byk-49187]

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